Technical Guide: Shelf Life and Storage of Mordant Red 7 Powder

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Compound of Interest	
Compound Name:	*C.I. Mordant Red 7*
CAS No.:	*3618-63-1*
Cat. No.:	*B606670*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of the shelf life and optimal storage conditions for Mordant Red 7 powder. The information presented herein is critical for maintaining the integrity, stability, and performance of this azo dye in research and development applications.

Shelf Life and Recommended Storage Conditions

Mordant Red 7 is a stable compound when stored under appropriate conditions. Adherence to these conditions is crucial to prevent degradation and ensure consistent experimental results.

Quantitative Data Summary

The following table summarizes the recommended storage conditions and established shelf life for Mordant Red 7 powder.

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Parameter	Condition	Duration
Shelf Life	> 2 years	-
Long-term Storage	-20°C	Months to years
Short-term Storage	0 - 4°C	Days to weeks
General Storage	Sealed in a dry, dark place at room temperature.[1]	-
Handling	Keep container tightly closed in a cool, well-ventilated area.[2][3]	-

Experimental Protocols for Shelf-Life Determination

To formally establish or verify the shelf life of a specific batch of Mordant Red 7 powder, a comprehensive stability testing program should be implemented. The following protocols are based on established guidelines for stability testing of chemical substances, such as those from the International Council for Harmonisation (ICH).[1][4][5][6]

Stability Study Design

A robust stability study involves both long-term and accelerated testing on multiple batches of the material.

- Number of Batches: A minimum of three representative batches should be included in the study to account for variability.[6]
- Container Closure System: The Mordant Red 7 powder should be stored in containers that are inert and provide a good seal to protect from moisture and air. Opaque containers are recommended to protect against light.

Storage Conditions and Testing Frequency

Samples from each batch should be stored under the conditions outlined in the table below. The frequency of testing is designed to establish a comprehensive stability profile.[5][6]

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Study Type	Storage Condition	Testing Frequency
Long-Term	25°C ± 2°C / 60% RH ± 5% RH or 30°C ± 2°C / 65% RH ± 5% RH	Every 3 months for the first year, every 6 months for the second year, and annually thereafter.[5][6]
Intermediate	30°C ± 2°C / 65% RH ± 5% RH	0, 6, 9, 12 months.
Accelerated	40°C ± 2°C / 75% RH ± 5% RH	A minimum of three time points, including the initial and final time points (e.g., 0, 3, and 6 months).[5][6]

Analytical Methods for Stability Assessment

A suite of validated, stability-indicating analytical methods should be employed to monitor changes in the physical and chemical properties of Mordant Red 7 powder over the course of the study.

- Objective: To assess any changes in the physical appearance of the powder.
- Methodology: At each time point, visually inspect the sample for any changes in color, texture, or for the presence of clumping. Record all observations.
- Objective: To monitor the concentration and spectral characteristics of the dye. Degradation can lead to a decrease in absorbance at the maximum wavelength (λmax) or shifts in the spectrum.
- Methodology:
  - Accurately weigh a small amount of the Mordant Red 7 powder and dissolve it in a suitable solvent (e.g., water or ethanol) to a known concentration.
  - Record the UV-Vis spectrum of the solution over a relevant wavelength range (e.g., 200-800 nm).

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- Measure the absorbance at the λmax of Mordant Red 7.
- Compare the spectra and absorbance values to the initial (time zero) sample.

- Objective: To separate and quantify the parent dye and any degradation products. This is a primary method for assessing purity and detecting the formation of impurities over time.
- Methodology:
  - Develop and validate a stability-indicating HPLC method. This typically involves a reverse-phase C18 column with a suitable mobile phase (e.g., a gradient of acetonitrile and a buffered aqueous solution).
  - Prepare a standard solution of Mordant Red 7 and solutions of the aged samples at a known concentration.
  - Inject the solutions into the HPLC system.
  - Monitor the chromatogram for the appearance of new peaks (degradation products) and a decrease in the peak area of the parent Mordant Red 7 peak.
  - Quantify the parent dye and any significant degradation products.
- Objective: To identify changes in the functional groups of the dye molecule, which can indicate chemical degradation.
- Methodology:
  - Acquire an FTIR spectrum of the initial Mordant Red 7 powder using a suitable sampling technique (e.g., KBr pellet or ATR).
  - At each stability time point, acquire a new spectrum under the same conditions.
  - Compare the spectra, looking for the appearance, disappearance, or shifting of characteristic peaks that would indicate changes in the chemical structure.
- Objective: To identify the molecular weights and structures of any degradation products.

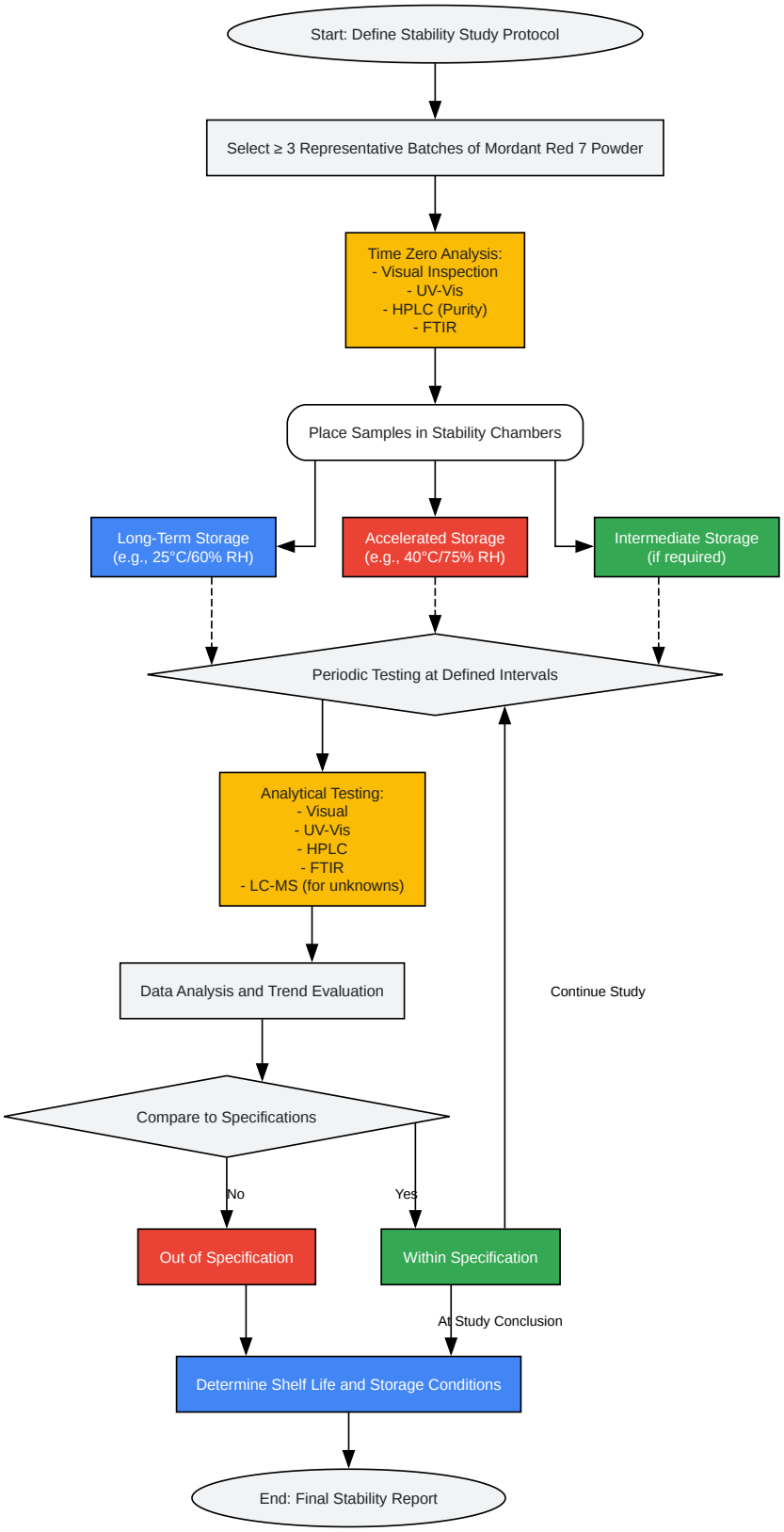
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- Methodology:
  - Separate the components of the aged sample using either liquid chromatography (LC) or gas chromatography (GC).
  - Introduce the separated components into a mass spectrometer.
  - Analyze the mass spectra of any new peaks to determine their molecular weights and fragmentation patterns, which can be used to elucidate their structures.

Visualization of Stability Testing Workflow

The following diagram illustrates the logical workflow for conducting a comprehensive shelf-life determination study for Mordant Red 7 powder.

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Caption: Workflow for determining the shelf life of Mordant Red 7 powder.

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